

A Technical Guide to the Spectroscopic Elucidation of 5-Methylfuran-3-Carboxylic Acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-methylfuran-3-carboxylic Acid

Cat. No.: B1584690

[Get Quote](#)

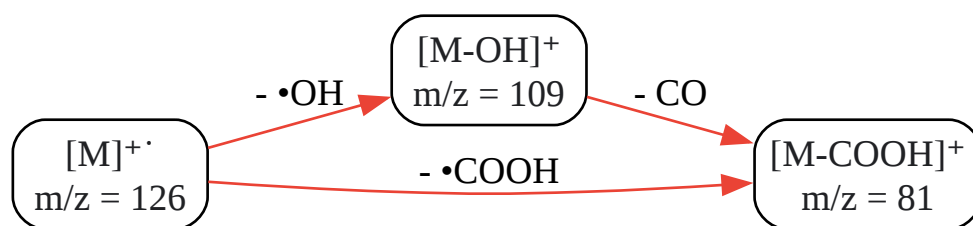
Authored for Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed analysis of the expected spectroscopic data for **5-methylfuran-3-carboxylic acid**, a heterocyclic compound of interest in medicinal chemistry and materials science. In the absence of a complete public repository of experimental spectra for this specific molecule, this document serves as a robust predictive and methodological resource. By integrating foundational spectroscopic principles with data from analogous structures, we offer a comprehensive characterization based on Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS).

The methodologies and interpretations presented herein are designed to be self-validating, providing not just data, but the scientific rationale behind the expected spectral features. This approach ensures that researchers can confidently apply these principles to the analysis of this and related furanic compounds.

Molecular Structure and Spectroscopic Overview

5-Methylfuran-3-carboxylic acid possesses a furan ring substituted with a methyl group at the 5-position and a carboxylic acid at the 3-position. This substitution pattern dictates the electronic environment of each atom, giving rise to a unique spectroscopic fingerprint.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [A Technical Guide to the Spectroscopic Elucidation of 5-Methylfuran-3-Carboxylic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1584690#spectroscopic-data-for-5-methylfuran-3-carboxylic-acid-nmr-ir-ms\]](https://www.benchchem.com/product/b1584690#spectroscopic-data-for-5-methylfuran-3-carboxylic-acid-nmr-ir-ms)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com